

Carbophenothion's Impact on Non-Target Insect Species: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbophenothion

Cat. No.: B1668428

[Get Quote](#)

An in-depth analysis of the toxicological effects and mechanisms of the organophosphate insecticide **carbophenothion** on beneficial and other non-target insect populations.

Executive Summary

Carbophenothion, a potent organophosphate insecticide and acaricide, has a well-documented history of high toxicity to a broad spectrum of organisms, including non-target insects. This technical guide synthesizes available quantitative data on the lethal and sublethal effects of **carbophenothion** on various beneficial insect species, outlines the experimental methodologies used to determine these effects, and visually represents the primary mechanism of action through its impact on the insect nervous system. The data clearly indicates that **carbophenothion** poses a significant risk to key non-target insects, including pollinators, predators, and parasitoids, underscoring the importance of integrated pest management strategies that minimize reliance on broad-spectrum insecticides.

Introduction

Carbophenothion is a non-systemic insecticide and acaricide that has been used to control a wide range of pests on various crops.^[1] As an organophosphate, its mode of action involves the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects and other animals.^[2] While effective against target pests, the broad-spectrum nature of **carbophenothion** raises significant concerns about its impact on non-target organisms, particularly beneficial insects that play crucial roles in pollination and natural pest control. This

guide provides a detailed overview of the toxicological effects of **carbophenothion** on these vital insect populations.

Quantitative Toxicity Data

The following tables summarize the available quantitative data on the acute toxicity of **carbophenothion** and other organophosphates to various non-target insect species. It is important to note that specific toxicity data for **carbophenothion** on some species is limited; in such cases, data for other organophosphates are provided as a proxy to indicate the general toxicity of this chemical class.

Table 1: Acute Toxicity of **Carbophenothion** to Pollinators

Species	Common Name	Exposure Route	Endpoint	Toxicity Value	Source(s)
Apis mellifera	Honey Bee	Topical	LD50	12.6 µg/g	[3]
Megachile rotundata (male)	Alfalfa Leafcutting Bee	Topical	LD50	4.3 µg/g	[3]
Megachile rotundata (female)	Alfalfa Leafcutting Bee	Topical	LD50	6.2 µg/g	[3]

Table 2: Acute Toxicity of Organophosphates to Insect Predators

Species	Common Name	Insecticide	Exposure Route	Endpoint	Toxicity Value	Source(s)
Hippodamia convergens	Convergent Lady Beetle	Chlorpyrifos	Topical	LD50 (72h)	~1.0 µg/g	[4]
Hippodamia convergens	Convergent Lady Beetle	Diazinon	Topical	LD50 (72h)	~0.6 µg/g	[4]
Chrysoperla carnea	Green Lacewing	Chlorpyrifos	Residual Contact	LC50 (24h)	0.201 mg/L	[5]
Metaseiulus occidentalis	Western Predatory Mite	Azinphos-methyl	Not Specified	-	Toxic	[6]

Table 3: Acute Toxicity of Organophosphates to Parasitic Wasps

Species	Common Name	Insecticide	Exposure Route	Endpoint	Toxicity Value	Source(s)
Trichogramma evanescens	Parasitic Wasp	Various Organophosphates	Residual Contact	LC50	0.025 - 2.20 mg AI/L	[7]
Aphytis melinus	Parasitic Wasp	Chlorpyrifos, Dimethoate, Malathion, Methidathion	Residual Contact	-	Reduced Longevity	[8][9]

IOBC Toxicity Classification: The International Organisation for Biological Control (IOBC) provides a classification system for the toxicity of pesticides to beneficial organisms. While a specific IOBC rating for **carbophenothion** across a wide range of beneficials was not found, organophosphates are generally rated as moderately to highly harmful to most beneficial arthropods.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Sublethal Effects

Beyond acute mortality, sublethal exposure to **carbophenothion** and other organophosphates can have significant detrimental effects on the behavior, physiology, and reproductive success of non-target insects. These effects can include:

- **Reduced Longevity:** Organophosphate exposure has been shown to significantly reduce the lifespan of parasitic wasps.[\[8\]](#)[\[9\]](#)
- **Impaired Reproduction:** Sublethal doses can lead to reduced fecundity, lower egg-laying rates, and skewed sex ratios in predators and parasitoids.[\[8\]](#)[\[9\]](#)[\[13\]](#)[\[14\]](#)
- **Behavioral Alterations:** Exposure can disrupt foraging efficiency, prey-seeking behavior, and mobility in predators like lady beetles.[\[13\]](#)
- **Developmental Issues:** Sublethal chemical exposure can lead to stunted growth and reduced survival rates of offspring.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Experimental Protocols

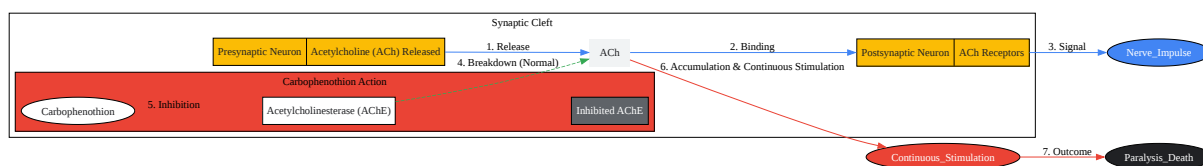
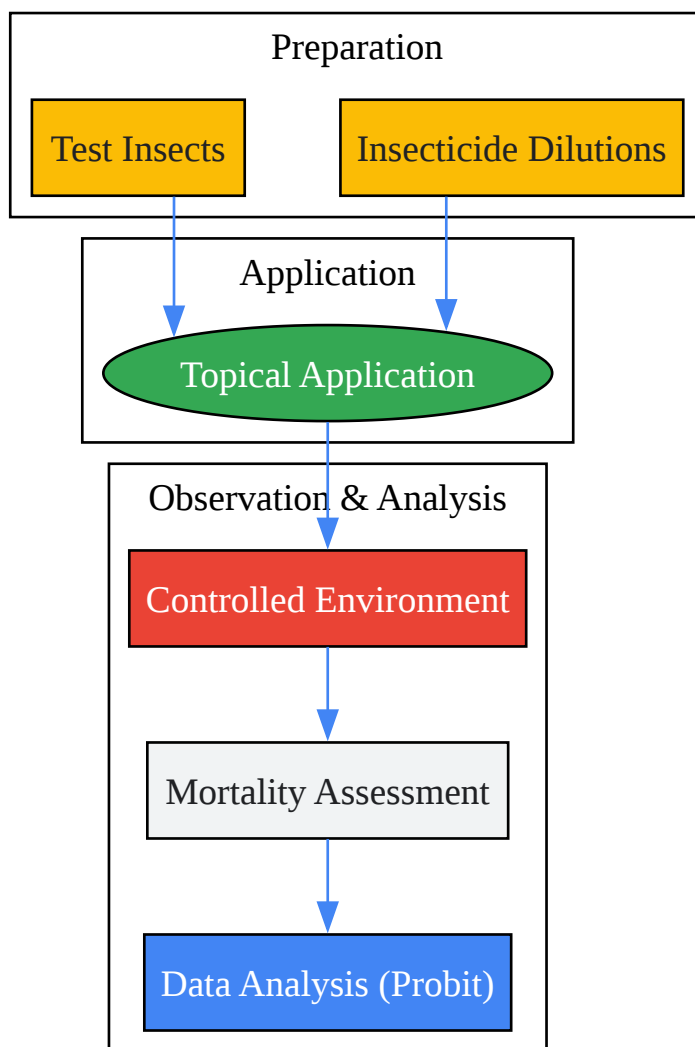
The quantitative data presented in this guide are derived from various laboratory-based toxicological studies. The following are detailed descriptions of the common experimental protocols used to assess the toxicity of insecticides like **carbophenothion** to non-target insects.

Acute Contact Toxicity (Topical Application)

This method is widely used to determine the lethal dose (LD50) of an insecticide when applied directly to the insect's body.

- **Test Organisms:** A uniform group of insects of the same species, age, and sex are selected.

- **Insecticide Preparation:** The test insecticide, such as technical grade **carbophenothion**, is dissolved in a volatile solvent like acetone to create a series of graded concentrations.
- **Application:** A precise micro-volume (typically 1 μL) of each insecticide dilution is applied to the dorsal thorax of each insect using a calibrated microapplicator. A control group is treated with the solvent alone.
- **Observation:** The treated insects are held in controlled conditions (temperature, humidity, and photoperiod) with access to food. Mortality is assessed at specific time intervals (e.g., 24, 48, and 72 hours).
- **Data Analysis:** The mortality data is subjected to probit analysis to calculate the LD50 value, which is the dose estimated to be lethal to 50% of the test population, typically expressed in micrograms of insecticide per gram of insect body weight ($\mu\text{g/g}$).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbophenothion (Ref: ENT 23708) [sitem.herts.ac.uk]
- 2. Carbophenothion | C₁₁H₁₆ClO₂PS₃ | CID 13081 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Residual effect of commonly used insecticides on key predatory mites released for biocontrol in strawberry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Arthropod Pesticide Resistance Database | Michigan State University [pesticideresistance.org]
- 7. Toxicity risk of insecticides to the insect egg parasitoid *Trichogramma evanescens* Westwood (Hymenoptera: Trichogrammatidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. rosenheim.faculty.ucdavis.edu [rosenheim.faculty.ucdavis.edu]
- 9. researchgate.net [researchgate.net]
- 10. mvwi.com.au [mvwi.com.au]
- 11. openagrar.de [openagrar.de]
- 12. Database of insecticides and their effect on natural enemies | AHDB [horticulture.ahdb.org.uk]
- 13. researchgate.net [researchgate.net]
- 14. Current Insights into Sublethal Effects of Pesticides on Insects - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Comparing effects of insecticides on two green lacewings species, *Chrysoperla johnsoni* and *Chrysoperla carnea* (Neuroptera: Chrysopidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Carbophenothion's Impact on Non-Target Insect Species: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668428#carbophenothion-effects-on-non-target-insect-species]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com